

Commercial Sources and Applications of Diol-POSS Reagents: A Technical Guide

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Compound of Interest

Compound Name: Diol-poss

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This in-depth technical guide provides a comprehensive overview of commercially available **Diol-POSS** (Polyhedral Oligomeric Silsesquioxane) reagents, their key properties, and detailed experimental protocols for their use in the development of advanced materials relevant to drug development and biomedical applications.

Commercial Availability of Diol-POSS Reagents

The primary commercial supplier of a range of POSS reagents, including diol-functionalized varieties, is Hybrid Plastics Inc.[1][2] Another potential source for **Diol-POSS** is EvitaChem. While a comprehensive list of all commercial suppliers is not readily available, Hybrid Plastics offers a key product, AL0130 (1,2-Propanediolisobutyl POSS), which serves as a representative example for this class of compounds.[1][2]

Quantitative Data of a Commercial Diol-POSS Reagent

To facilitate the selection of appropriate reagents for specific research and development needs, the following table summarizes the key quantitative data for Hybrid Plastics' AL0130.

Property	Value	Reference
Product Code	AL0130	[1][2]
Chemical Name	1,2-Propanediolisobutyl POSS	[1][2]
Appearance	White powder	[1]
Formula Weight	949.64 g/mol	[1]
Density	1.13 g/cm ³	[3]
Refractive Index	1.47	[3]
Solvent Solubility	THF, chloroform, acetone, hexane	[1]
Solvent Insolubility	Acetonitrile	[1]
Resin Solubility	Polyethers, polyalcohols	[1]
CAS Number	480439-49-4	[4]

Experimental Protocols

This section provides detailed methodologies for the synthesis, purification, and characterization of **Diol-POSS**, as well as its application in the formulation of polyurethanes and hydrogels for potential drug delivery applications.

Synthesis of 1,2-Propanediol-Isobutyl-POSS (A Representative Diol-POSS)

While a specific, detailed protocol for the synthesis of AL0130 from commercial literature is not publicly available, a general synthetic approach for diol-functionalized POSS involves the hydrosilylation of a vinyl-functionalized POSS cage followed by the introduction of diol moieties. The following is a representative protocol based on established organosilicon chemistry.

Materials:

- Octavinyl-POSS

- 1,2-Propanediol
- Karstedt's catalyst (platinum(0)-1,3-divinyl-1,1,3,3-tetramethyldisiloxane complex)
- Toluene (anhydrous)
- Hexane (anhydrous)

Procedure:

- In a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, condenser, and nitrogen inlet, dissolve Octavinyl-POSS in anhydrous toluene.
- Add an excess of 1,2-propanediol to the solution.
- Add a catalytic amount of Karstedt's catalyst to the reaction mixture.
- Heat the reaction mixture to 80-90 °C and stir under a nitrogen atmosphere for 24-48 hours.
- Monitor the reaction progress by ^1H NMR spectroscopy, observing the disappearance of the vinyl proton signals.
- Upon completion, cool the reaction mixture to room temperature.
- Remove the toluene by rotary evaporation.
- Precipitate the product by adding the concentrated solution dropwise to a large volume of cold hexane.
- Collect the white precipitate by filtration and wash with cold hexane.
- Dry the product under vacuum to obtain the 1,2-Propanediol-functionalized POSS.

Purification of Diol-POSS by Column Chromatography

For higher purity, the synthesized **Diol-POSS** can be purified using column chromatography.

Materials:

- Crude **Diol-POSS**
- Silica gel (for column chromatography)
- Solvent system (e.g., a gradient of hexane and ethyl acetate)

Procedure:

- Prepare a silica gel slurry in the initial, less polar eluent (e.g., hexane).
- Pack a chromatography column with the slurry.
- Dissolve the crude **Diol-POSS** in a minimal amount of the eluent.
- Load the sample onto the top of the silica gel column.
- Elute the column with a solvent gradient, gradually increasing the polarity (e.g., increasing the percentage of ethyl acetate in hexane).
- Collect fractions and monitor the separation using Thin Layer Chromatography (TLC).
- Combine the fractions containing the pure **Diol-POSS**.
- Remove the solvent by rotary evaporation to yield the purified product.

Characterization of Diol-POSS

The structure and purity of the synthesized **Diol-POSS** should be confirmed using spectroscopic methods.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: To confirm the presence of protons from the isobutyl groups, the propanediol moiety, and the absence of vinyl protons.
 - ^{13}C NMR: To identify the different carbon environments in the molecule.
 - ^{29}Si NMR: To confirm the T_8 cage structure of the POSS core.

- Fourier-Transform Infrared (FTIR) Spectroscopy:
 - To identify characteristic vibrational bands, including the Si-O-Si cage vibrations (around 1100 cm^{-1}), C-H stretching of the isobutyl groups (around $2870\text{-}2960\text{ cm}^{-1}$), and the broad O-H stretching of the diol groups (around 3300 cm^{-1}).

Application in Polyurethane Synthesis

Diol-POSS can be used as a crosslinker or a chain extender in the synthesis of polyurethanes, imparting enhanced thermal and mechanical properties.

Materials:

- **Diol-POSS** (e.g., AL0130)
- A diisocyanate (e.g., isophorone diisocyanate - IPDI)
- A polyol (e.g., polytetrahydrofuran - PTHF)
- A catalyst (e.g., dibutyltin dilaurate - DBTDL)
- Anhydrous solvent (e.g., tetrahydrofuran - THF)

Procedure:

- In a moisture-free environment, dissolve the **Diol-POSS** and the polyol in anhydrous THF in a three-neck flask.
- Slowly add the diisocyanate to the mixture while stirring.
- Add a catalytic amount of DBTDL to initiate the polymerization.
- Maintain the reaction at a specific temperature (e.g., $60\text{-}70\text{ }^{\circ}\text{C}$) for several hours until the desired molecular weight is achieved, which can be monitored by the disappearance of the NCO peak in the FTIR spectrum.
- Cast the resulting polyurethane solution into a mold and allow the solvent to evaporate slowly.

- Cure the resulting film in an oven to complete the crosslinking process.

Preparation of Diol-POSS Containing Hydrogels for Drug Delivery

Diol-POSS can be incorporated into hydrogel networks to enhance their mechanical strength and modulate drug release properties.

Materials:

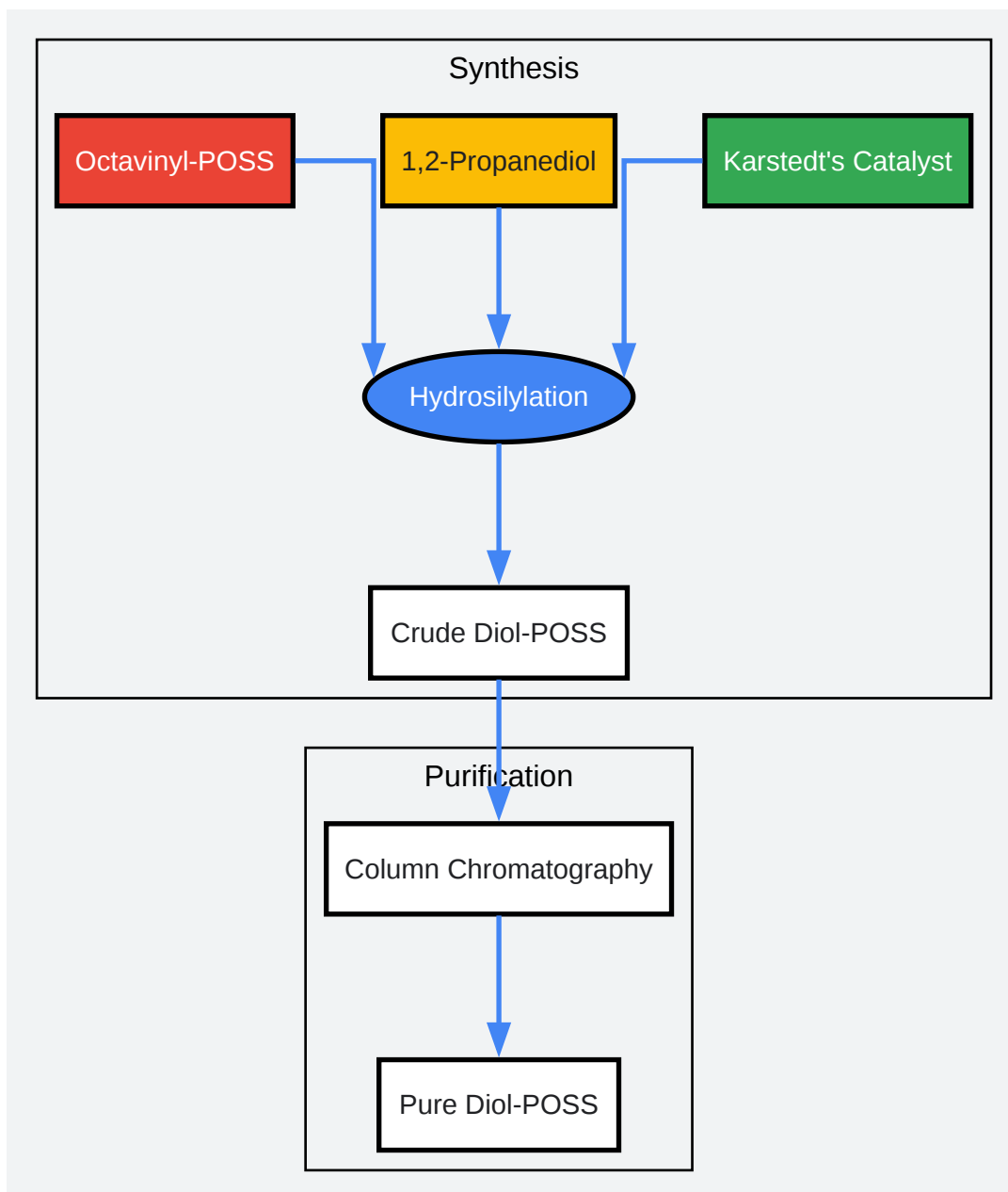
- **Diol-POSS**
- A hydrophilic monomer (e.g., 2-hydroxyethyl methacrylate - HEMA)
- A crosslinking agent (e.g., ethylene glycol dimethacrylate - EGDMA)
- A photoinitiator (e.g., 2,2-dimethoxy-2-phenylacetophenone - DMPA)
- A model drug
- Phosphate-buffered saline (PBS)

Procedure:

- Dissolve the **Diol-POSS**, HEMA, EGDMA, and the model drug in a suitable solvent.
- Add the photoinitiator to the solution and mix thoroughly.
- Pour the solution into a mold (e.g., between two glass plates with a spacer).
- Expose the mold to UV light for a sufficient time to induce photopolymerization and form the hydrogel.
- After polymerization, remove the hydrogel from the mold and wash it extensively with PBS to remove any unreacted components and non-encapsulated drug.

Visualizations

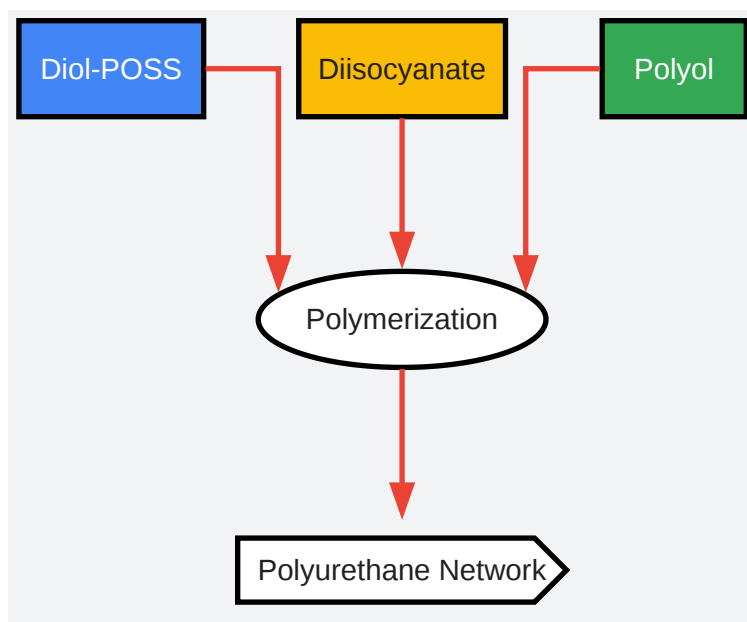
Experimental Workflow for Diol-POSS Synthesis and Purification



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Caption: Workflow for the synthesis and purification of **Diol-POSS**.

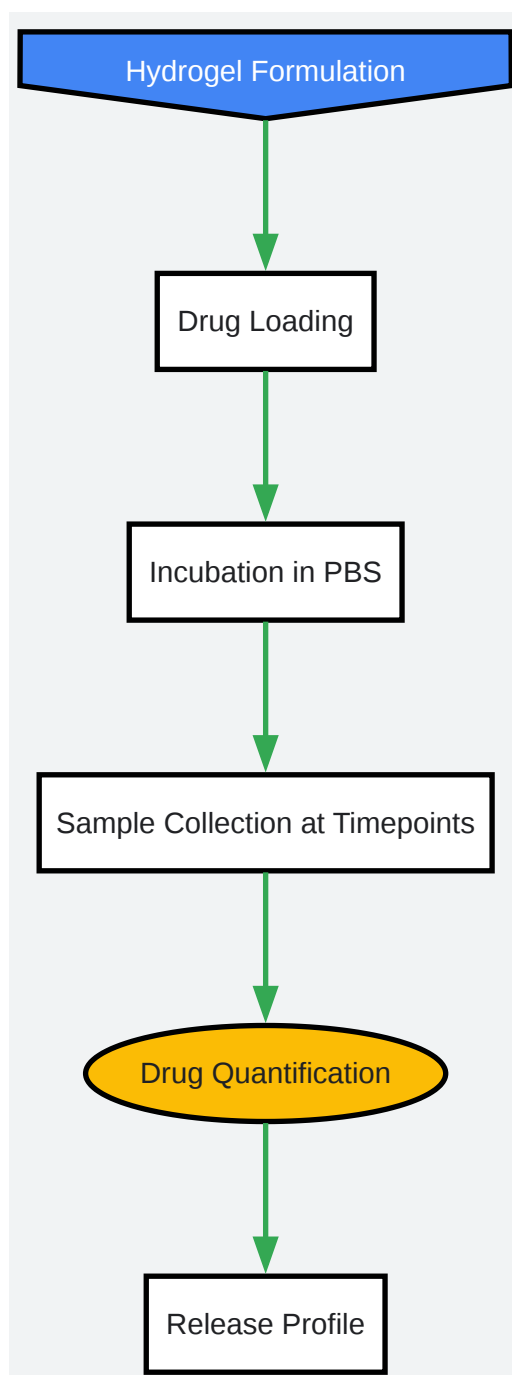
Logical Relationship for Polyurethane Formulation with Diol-POSS



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Caption: Components for **Diol-POSS**-based polyurethane synthesis.

Experimental Workflow for Hydrogel-Based Drug Release Assay



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Caption: Workflow for evaluating drug release from a **Diol-POSS** hydrogel.

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